

Epichlorohydrin-d5 (CAS: 69533-54-6): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Epichlorohydrin-d5*

Cat. No.: *B137625*

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides comprehensive information on **Epichlorohydrin-d5** (CAS Number 69533-54-6). This deuterated analog of epichlorohydrin is a critical tool in analytical chemistry, particularly in mass spectrometry-based quantification, where it serves as a robust internal standard.

Core Technical Data

Epichlorohydrin-d5, with the chemical formula C_3D_5ClO , is a stable isotope-labeled version of epichlorohydrin.^[1] The deuterium labeling provides a distinct mass shift, making it an ideal internal standard for accurate quantification of its non-labeled counterpart in various matrices.

Physical and Chemical Properties

The physical and chemical properties of **Epichlorohydrin-d5** are summarized in the table below. These values are primarily sourced from product data sheets and are consistent across various suppliers.

| Property | Value | References |
|-------------------|-----------------------------------|------------|
| CAS Number | 69533-54-6 | [1][2] |
| Molecular Formula | C ₃ D ₅ ClO | [1] |
| Molecular Weight | 97.56 g/mol | |
| Appearance | Colorless Liquid | [3] |
| Density | 1.247 g/mL at 25 °C | |
| Boiling Point | 115-117 °C (lit.) | [2] |
| Melting Point | -57 °C (lit.) | [1][2] |
| Refractive Index | n ₂₀ /D 1.438 (lit.) | [1][2] |
| Flash Point | 33 °C (91.4 °F) - closed cup | [1] |
| Isotopic Purity | ≥98 atom % D | |
| Chemical Purity | ≥99% (CP) | [1] |

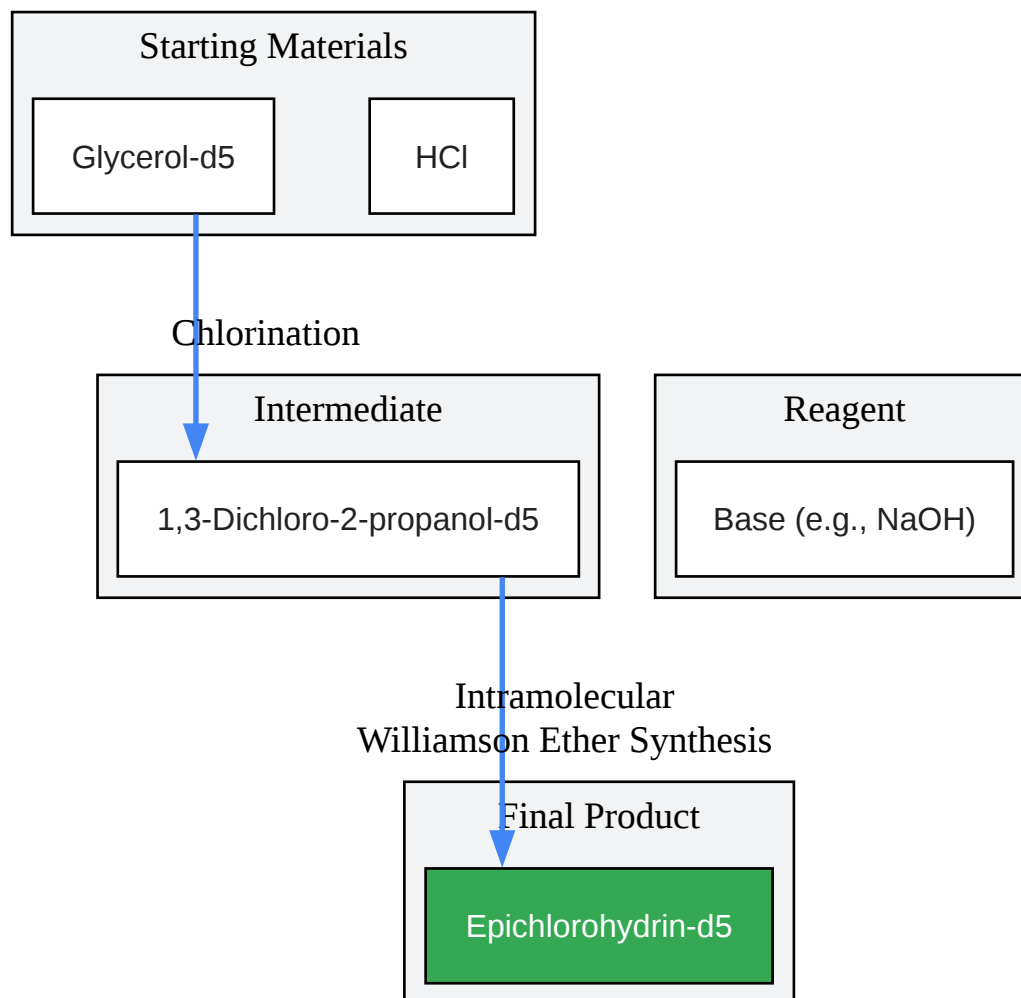
Spectroscopic and Identification Data

| Identifier | Value | References |
|---------------|---|------------|
| SMILES String | [2H]C([2H]) (Cl)C1([2H])OC1([2H])[2H] | [1] |
| InChI | 1S/C3H5ClO/c4-1-3-2-5- 3/h3H,1-2H2/i1D2,2D2,3D | |
| InChI Key | BRLQWZUYTZBJKN- UXXIZXEISA-N | |
| Mass Shift | M+5 | [1] |

Synthesis of Epichlorohydrin-d5

The synthesis of **Epichlorohydrin-d5** typically involves an intramolecular Williamson ether synthesis from a deuterated halohydrin precursor. This reaction proceeds via deprotonation of

the hydroxyl group by a base, followed by an intramolecular SN2 reaction where the resulting alkoxide displaces the adjacent chloride, forming the epoxide ring.



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Plausible synthesis route for **Epichlorohydrin-d5**.

Experimental Protocols

Epichlorohydrin-d5 is predominantly utilized as an internal standard for the quantification of epichlorohydrin in various samples, especially in water analysis, by gas chromatography-mass spectrometry (GC-MS).^{[4][5][6]}

Protocol: Quantification of Epichlorohydrin in Water using Epichlorohydrin-d5 as an Internal Standard by Headspace GC-MS

This protocol is a composite of methodologies described in various analytical application notes.

[\[5\]](#)[\[6\]](#)[\[7\]](#)

1. Materials and Reagents:

- Epichlorohydrin (analyte) standard
- **Epichlorohydrin-d5** (internal standard)
- Methanol (for stock solutions)
- Deionized water (for calibration standards and blanks)
- Sodium chloride (optional, to increase partitioning into the headspace)
- 20 mL headspace vials with crimp caps

2. Preparation of Stock and Standard Solutions:

- Analyte Stock Solution (e.g., 50 ppm): Prepare a stock solution of epichlorohydrin in methanol.
- Internal Standard (IS) Stock Solution (e.g., 50 ppm): Prepare a stock solution of **Epichlorohydrin-d5** in methanol.
- Calibration Standards:
 - Prepare a series of calibration standards by spiking known amounts of the analyte stock solution into deionized water in headspace vials. A typical calibration range is 0.1 to 50 µg/L.[\[6\]](#)
 - Add a fixed amount of the Internal Standard solution to each calibration standard and sample to achieve a constant concentration (e.g., 4 µg/L).[\[7\]](#)

- If desired, add sodium chloride to each vial.

3. Sample Preparation:

- Collect the water sample in a clean container.
- Transfer a precise volume (e.g., 10 mL) of the water sample into a 20 mL headspace vial.[\[7\]](#)
- Spike the sample with the same fixed amount of the Internal Standard solution as used for the calibration standards.
- Immediately seal the vial.

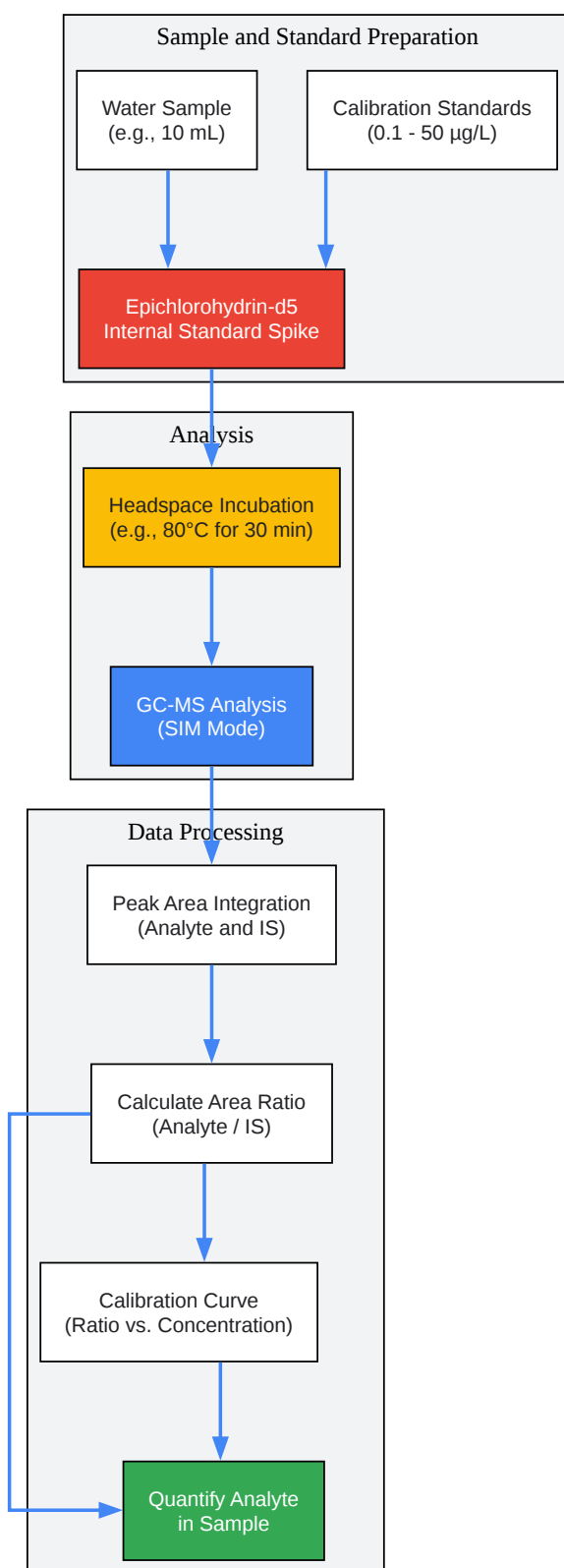
4. GC-MS Analysis:

- Instrumentation: A gas chromatograph coupled with a mass spectrometer and a headspace autosampler.
- GC Column: A polar capillary column, such as a wax-type column (e.g., Elite-WAX, 60 m x 0.25 mm x 0.5 μ m), is suitable.[\[6\]](#)
- Headspace Parameters:
 - Vial Equilibration Temperature: e.g., 80 °C
 - Vial Equilibration Time: e.g., 30 min
 - Transfer Line Temperature: e.g., 170 °C
- GC Parameters:
 - Injector Temperature: 180 °C[\[6\]](#)
 - Carrier Gas: Helium at a constant pressure (e.g., 25 psi)[\[6\]](#)
 - Oven Program: An example program is an initial temperature of 50 °C, ramped to 220 °C.[\[8\]](#)
- MS Parameters:

- Ionization Mode: Electron Impact (EI)
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Quantification Ion for Epichlorohydrin: m/z 57[6]
- Confirmation Ions for Epichlorohydrin: m/z 62, 49[6]
- Quantification Ion for **Epichlorohydrin-d5**: m/z 62 (adjust based on fragmentation pattern)

5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- Determine the concentration of epichlorohydrin in the samples by calculating the analyte/internal standard peak area ratio and using the calibration curve.



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Workflow for quantitative analysis using **Epichlorohydrin-d5**.

Safety and Handling

Epichlorohydrin and its deuterated analog are hazardous materials and should be handled with extreme caution in a well-ventilated fume hood. It is classified as flammable, toxic, and a potential carcinogen.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves (polyvinyl alcohol or butyl gloves are recommended, not nitrile or neoprene), and eye protection (safety goggles or a face shield).[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and ignition sources.[9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility.[10]
- In case of exposure:
 - Skin contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.
 - Eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and seek medical attention.
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[10]

This technical guide provides a comprehensive overview of **Epichlorohydrin-d5** for its application in research and development. By understanding its properties and employing appropriate analytical and safety protocols, researchers can effectively utilize this valuable tool for accurate and reliable quantification.

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